

Technical Guide: Reactive Mesogens Containing 3-Amino-4-Methylbenzoate Core

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Compound of Interest

Compound Name: 4-(Propoxycarbonyl)phenyl 3-amino-4-methylbenzoate

CAS No.: 67603-68-3

Cat. No.: B12680448

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Executive Summary

The 3-amino-4-methylbenzoate moiety (CAS 18595-18-1 for the methyl ester) is widely recognized as a pharmaceutical intermediate (e.g., for Nilotinib). However, its unique structural attributes—specifically the lateral methyl group at position 4 and the amino functionality at position 3—make it an exceptional candidate for designing Reactive Mesogens (RMs).

RMs based on this core exhibit a "Lateral Substituent Effect," where the methyl group disrupts crystalline packing just enough to lower melting points (

) and suppress crystallization, without destroying the liquid crystalline (LC) phase. This guide provides a validated protocol for synthesizing a diacrylate RM from this core and explores its application in Liquid Crystal Elastomers (LCEs) for biomedical actuators.

Part 1: Molecular Architecture & Design Logic

The Core Advantage: Steric vs. Electronic Effects

The design of a reactive mesogen requires a balance between rigidity (for LC phase formation) and flexibility (for processing). The 3-amino-4-methylbenzoate core offers a distinct advantage over unsubstituted benzoate cores:

- **Lateral Methyl Sterics:** The methyl group at position 4 exerts a steric repulsion that widens the average intermolecular distance. This reduces the enthalpy of fusion (), significantly lowering the melting point and widening the nematic window.
- **Amide-Ester Asymmetry:** By utilizing the amino group to form an amide linkage and the carboxyl group to form an ester linkage, the resulting mesogen possesses an asymmetric core. This asymmetry, combined with hydrogen bonding from the amide group, stabilizes the Smectic C or Nematic phases, which is critical for optical films.

Target Molecule Design

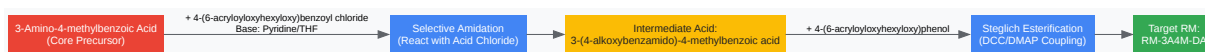
For this guide, we define a representative high-performance RM: RM-3A4M-DA (Diacrylate).

- **Structure:** A three-ring system where the central 3-amino-4-methylbenzoate is flanked by two phenyl rings carrying acrylate spacers.
- **Formula:** 4-(6-acryloyloxyhexyloxy)phenyl 3-[4-(6-acryloyloxyhexyloxy)benzamido]-4-methylbenzoate.

Part 2: Synthesis Strategy & Protocol

Retrosynthetic Analysis

The synthesis exploits the nucleophilicity difference between the amine and the carboxylic acid. The amine is acylated first to form the amide linkage, followed by esterification of the acid.



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Figure 1: Step-wise synthesis pathway for the target reactive mesogen.

Detailed Experimental Protocol

Safety Note: Acryloyl chloride is lachrymatory. All steps involving acrylates must be performed in low-light conditions to prevent premature polymerization.

Step 1: Synthesis of the Amide-Acid Intermediate

- Reagents:
 - 3-Amino-4-methylbenzoic acid (1.0 eq)
 - 4-(6-acryloyloxyhexyloxy)benzoyl chloride (1.1 eq)
 - Triethylamine (TEA) (2.5 eq)
 - Solvent: Anhydrous Tetrahydrofuran (THF)[1]
- Procedure:
 - Dissolve 3-amino-4-methylbenzoic acid and TEA in THF under nitrogen atmosphere. Cool to 0°C.
 - Add the acid chloride dropwise over 30 minutes. The solution will turn cloudy as TEA·HCl precipitates.
 - Allow to warm to room temperature (RT) and stir for 12 hours.
 - Work-up: Pour into acidified ice water (pH ~3). Filter the precipitate. Wash with water and cold ethanol. Recrystallize from ethanol/DMF.
- Validation: FTIR should show Amide I band (~1650 cm⁻¹) and disappearance of broad NH₂ peaks.

Step 2: Core Esterification (Final Assembly)

- Reagents:
 - Intermediate Acid (from Step 1) (1.0 eq)

- 4-(6-acryloyloxyhexyloxy)phenol (1.0 eq)
- DCC (N,N'-Dicyclohexylcarbodiimide) (1.1 eq)
- DMAP (4-Dimethylaminopyridine) (0.1 eq)
- Solvent: Dichloromethane (DCM)
- Procedure:
 - Dissolve the Intermediate Acid, Phenol, and DMAP in dry DCM.
 - Cool to 0°C. Add DCC dissolved in DCM dropwise.
 - Stir at 0°C for 1 hour, then at RT for 24 hours. Urea byproduct will precipitate.
 - Work-up: Filter off the urea. Wash the filtrate with 1M HCl, sat. NaHCO₃, and brine. Dry over MgSO₄.
 - Purification: Flash column chromatography (Silica gel, Hexane/Ethyl Acetate gradient).
- Validation: ¹H NMR (CDCl₃) must confirm the integration ratio of acrylate protons (5.8–6.4 ppm) to the central methyl group (~2.3 ppm).

Part 3: Phase Behavior & Polymerization

Thermal Properties (Data Summary)

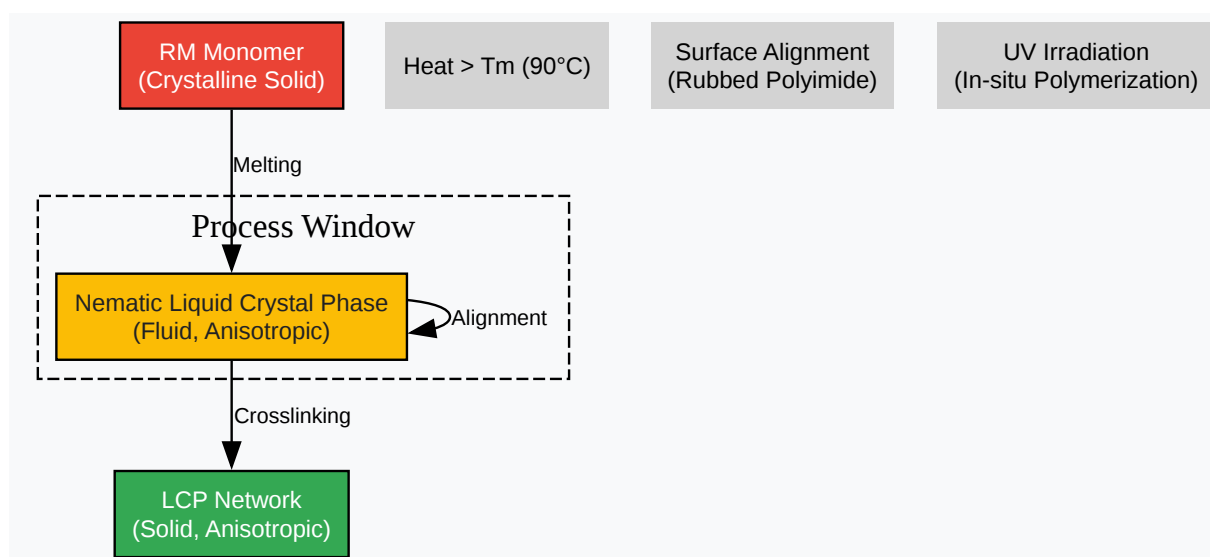
The lateral methyl group significantly alters the thermal transitions compared to non-substituted analogs.^[2]^[3]

Property	Value (Approx.)	Note
Melting Point ()	85°C - 95°C	Lower than unsubstituted analog (~120°C)
Clearing Point ()	145°C - 155°C	Wide Nematic range
Phase Sequence	Cr N Iso	Monotropic Smectic phases may appear upon cooling
Solubility	>20 wt% in Toluene	Excellent for solution processing

Photopolymerization Kinetics

To fix the mesophase, the RM is polymerized using UV light.

- Initiator: Irgacure 651 (1 wt%).
- Conditions: 365 nm UV LED, 10 mW/cm², 60°C (in Nematic phase).
- Mechanism: Free-radical chain polymerization of the acrylate end-groups forms a crosslinked anisotropic network.



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Figure 2: Processing logic from monomer to crosslinked polymer network.

Part 4: Applications in Drug Delivery & Optics

Liquid Crystal Elastomers (LCEs) for Bio-Actuation

The "Drug Development" audience is likely interested in LCEs—soft robotic materials that change shape upon stimulation.

- Mechanism: Incorporating RM-3A4M-DA into a polysiloxane or acrylate backbone creates an elastomer. Upon heating (or IR irradiation), the order-disorder transition causes the material to contract.
- Bio-Relevance: The 3-amino-4-methylbenzoate core is chemically stable and its derivatives are often biocompatible (related to Nilotinib structure). These LCEs can be used as artificial muscles in micro-pumps for controlled drug release.

Optical Retarders

The high birefringence (

) of this core makes it ideal for Quarter Wave Plates (QWP) in OLED displays. The lateral methyl group prevents crystallization in thin films, ensuring high transparency and haze-free

optical performance.

References

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